

A Technical Guide to Bromoxylene Blue: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: *Bromoxylene blue*

Cat. No.: *B1330838*

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This technical guide provides an in-depth overview of **bromoxylene blue**, a vital pH indicator used in various scientific and research applications. This document details its chemical and physical properties, outlines its primary uses, and provides a detailed experimental protocol for its application in acid-base titrations.

Core Properties of Bromoxylene Blue

Bromoxylene blue, with the systematic name 3',3''-Dibromo-p-xylenolsulfonphthalein, is a synthetic dye of the sulfonephthalein class. Its chemical structure and properties make it an excellent indicator for pH measurements within a specific range.

Property	Value	Citation
CAS Number	40070-59-5	[1] [2]
Molecular Weight	568.27 g/mol	[1]
Molecular Formula	C ₂₃ H ₂₀ Br ₂ O ₅ S	[1]
Appearance	Powder or crystals	[3]
Melting Point	218 °C (decomposes)	[3]
pH Transition Range	6.0 (yellow) to 7.6 (blue)	[3]
Solubility	Soluble in ethanol (1 mg/mL)	[3]
Maximum Absorption (λ _{max})	417 nm	[3]

Primary Applications

The principal application of **bromoxylene blue** is as a pH indicator in acid-base titrations.[\[3\]](#) Its distinct color change from yellow in acidic solutions to blue in basic solutions provides a clear endpoint determination. Additionally, it finds use in the photometric determination of certain organic compounds and in the development of pH sensors.[\[3\]](#)

Experimental Protocol: Acid-Base Titration

This section details the methodology for utilizing **bromoxylene blue** as an indicator in a standard acid-base titration.

Objective: To determine the concentration of an acidic or basic solution.

Materials:

- **Bromoxylene blue** indicator solution (0.1% w/v in ethanol)
- Analyte (acid or base of unknown concentration)
- Titrant (standardized solution of a base or acid)
- Buret, clamp, and stand

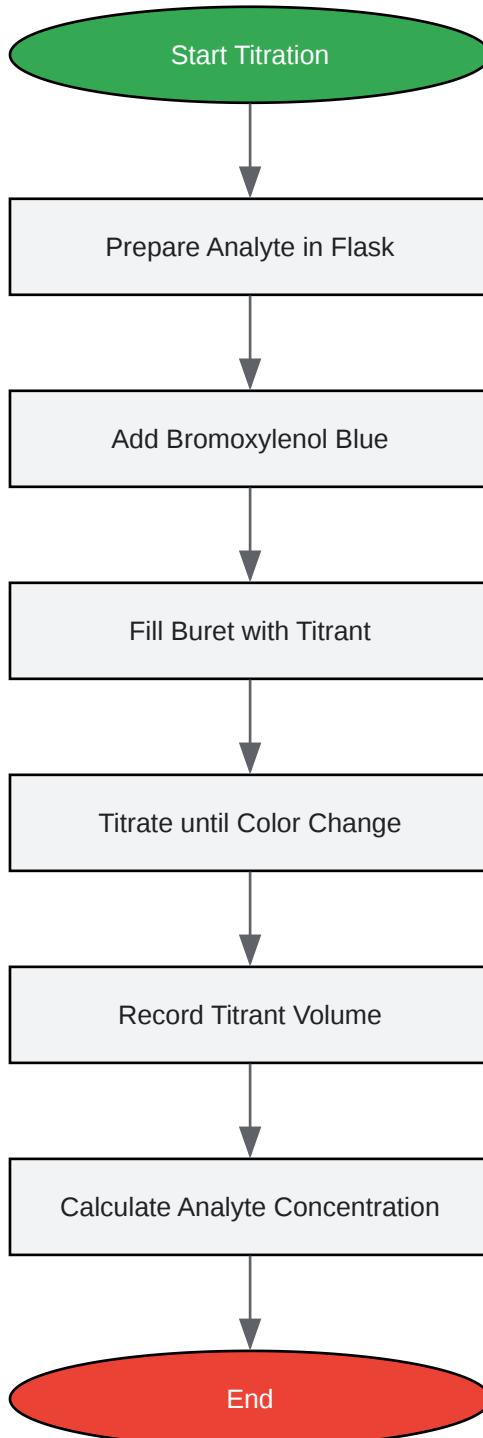
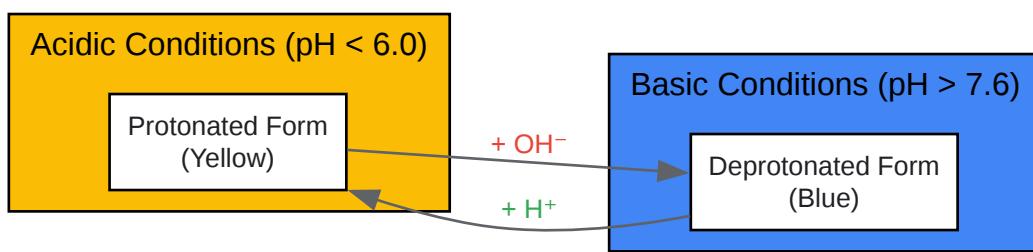
- Erlenmeyer flask
- Pipette and bulb
- Magnetic stirrer and stir bar (optional)
- Deionized water

Procedure:

- Preparation of the Indicator Solution: Prepare a 0.1% (w/v) solution of **bromoxylene blue** by dissolving 0.1 g of the powder in 100 mL of ethanol.
- Analyte Preparation: Accurately pipette a known volume of the analyte into an Erlenmeyer flask. Dilute with a small amount of deionized water if necessary.
- Indicator Addition: Add 2-3 drops of the **bromoxylene blue** indicator solution to the analyte in the flask. The solution will turn yellow if the analyte is acidic or blue if it is basic.
- Titration Setup: Rinse and fill the buret with the titrant, ensuring no air bubbles are present in the tip. Record the initial volume.
- Titration Process: Slowly add the titrant from the buret to the analyte while continuously swirling the flask. As the endpoint is approached, the color of the solution will begin to change. The endpoint is reached when the solution exhibits a persistent color change (e.g., green, or the first hint of blue in an acid titration) with the addition of a single drop of titrant.
- Data Recording: Record the final volume of the titrant used.
- Calculation: Calculate the concentration of the analyte using the formula: $M_1V_1 = M_2V_2$, where M_1 and V_1 are the molarity and volume of the analyte, and M_2 and V_2 are the molarity and volume of the titrant.

Visualizing Chemical Processes

The following diagrams illustrate the mechanism of **bromoxylene blue** as a pH indicator and a typical workflow for its use in titration.



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